

Methyl Sinapate: A Comparative Analysis of In Vitro and In Vivo Efficacy

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Compound of Interest

Compound Name: Methyl sinapate

Cat. No.: B126888

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Methyl sinapate, a naturally occurring phenolic compound, has garnered significant interest in the scientific community for its potential therapeutic applications. This guide provides a comprehensive comparison of the in vitro and in vivo efficacy of **Methyl sinapate**, supported by available experimental data. We will delve into its antioxidant, anti-inflammatory, and cytotoxic properties, providing detailed experimental protocols and exploring its underlying mechanisms of action through key signaling pathways.

Quantitative Efficacy Data

To facilitate a clear comparison, the following tables summarize the available quantitative data on the efficacy of **Methyl sinapate** and its parent compound, sinapic acid. It is important to note that specific experimental data for **Methyl sinapate** is limited in some areas; therefore, data for sinapic acid is included for comparative purposes, given their structural similarity.

Table 1: In Vitro Antioxidant and Cytotoxic Efficacy

Compound	Assay	Cell Line/Radical	Efficacy Metric (IC ₅₀ /EC ₅₀)	Reference
Sinapic Acid	DPPH Radical Scavenging	DPPH	~36.94 µg/mL	[1]
Sinapic Acid	Cytotoxicity (MTT Assay)	MDA-MB-231 (Breast Cancer)	101.72 µg/mL	[1]
Methyl Syringate	ROS Activity Inhibition	Primary Human Neutrophils	>60% inhibition at certain concentrations	[2]

Note: Methyl syringate is a closely related compound to **Methyl sinapate**. Data is provided for comparative context.

Table 2: In Vivo Anti-inflammatory Efficacy

Compound	Animal Model	Assay	Dosage	% Inhibition of Edema	Reference
Sinapic Acid	Rat	Carrageenan-induced paw edema	10-20 mg/kg	Data not specified	[3]

Note: While studies indicate the anti-inflammatory potential of sinapic acid in vivo, specific dose-dependent percentage inhibition data for **Methyl sinapate** in the carrageenan-induced paw edema model is not readily available in the reviewed literature.

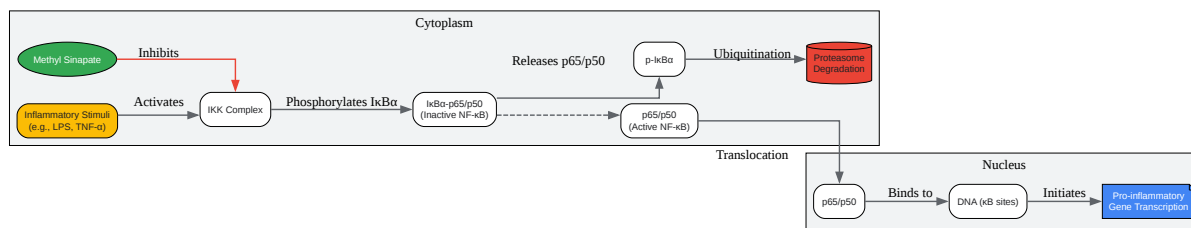
Signaling Pathways and Mechanisms of Action

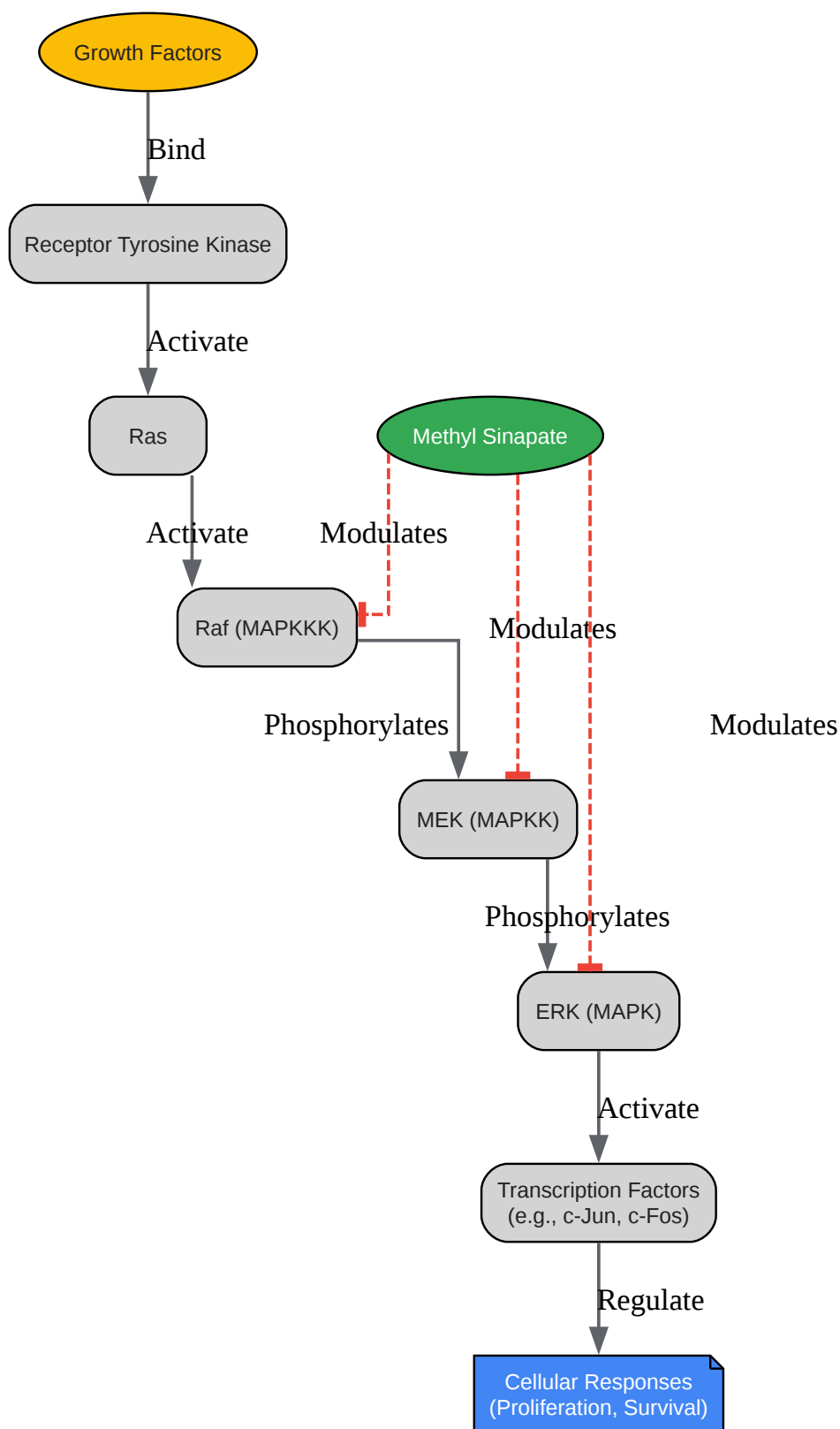
Methyl sinapate and its related compounds are believed to exert their therapeutic effects by modulating key signaling pathways involved in inflammation and cancer progression.

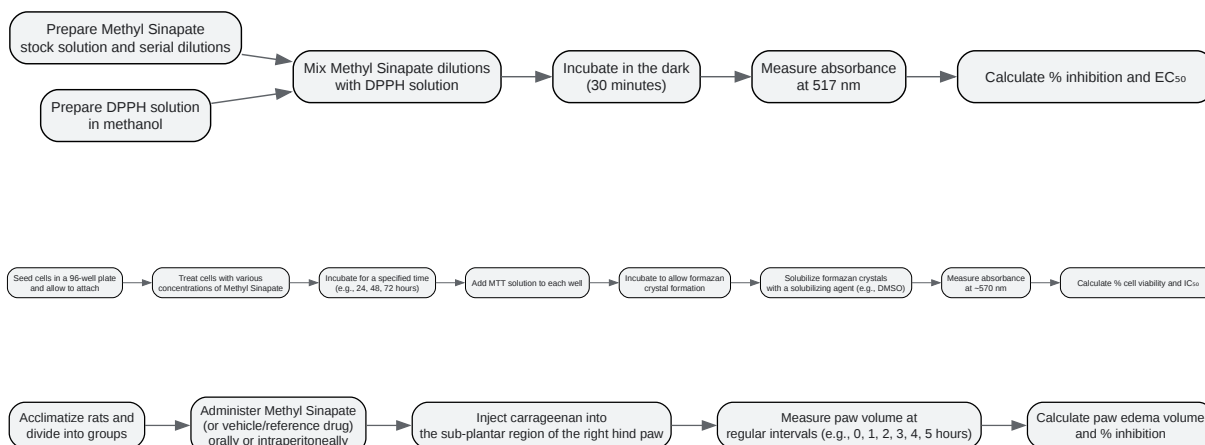
NF-κB Signaling Pathway

The Nuclear Factor-kappa B (NF-κB) pathway is a crucial regulator of inflammatory responses. Upon stimulation by inflammatory signals, the IκB kinase (IKK) complex is activated, leading to

the phosphorylation and subsequent degradation of the inhibitory protein I κ B α . This allows the NF- κ B (p65/p50) dimer to translocate to the nucleus and initiate the transcription of pro-inflammatory genes. Evidence suggests that compounds related to **Methyl sinapate** can inhibit this pathway, thereby reducing inflammation.







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